Using ethyl 2-(4-hydroxy-3-nitrophenyl)acetate as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*Ethyl 2-(4-hydroxy-3-nitrophenyl)acetate*
CAS No.:	*183380-81-6*
Cat. No.:	*B2797118*

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Application Note: Strategic Utilization of **Ethyl 2-(4-hydroxy-3-nitrophenyl)acetate** in Heterocyclic Scaffold Synthesis

Executive Summary

Ethyl 2-(4-hydroxy-3-nitrophenyl)acetate (CAS: 183380-81-6) serves as a bifunctional "linchpin" intermediate in pharmaceutical synthesis. Its value lies in its orthogonal reactivity: the nitro group provides a latent nitrogen source for heterocycle formation, the phenol allows for diversifiable ether linkages, and the ester serves as a protected handle for downstream conjugation or solubility modulation.

This guide details the strategic application of this intermediate to access 2-substituted benzoxazole-5-acetic acid derivatives, a privileged scaffold in oncology (e.g., anticancer agents targeting MCF-7/HCT-116 lines) and inflammation (e.g., heparanase inhibitors). We present a validated, scalable protocol for chemoselective reduction and oxidative cyclization, replacing toxic legacy reagents (e.g., $Pb(OAc)_4$) with modern, greener alternatives.

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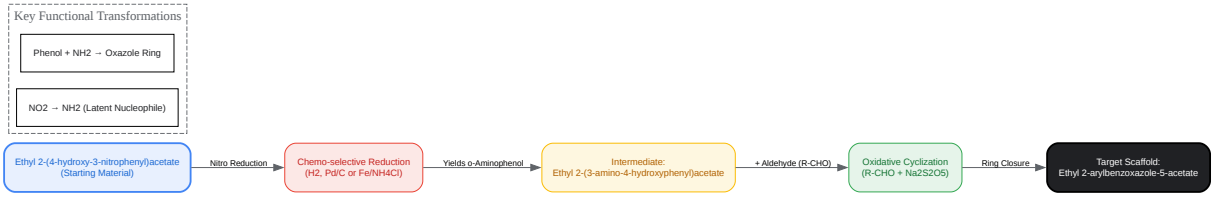
Strategic Significance: The Benzoxazole Pathway

The transformation of **ethyl 2-(4-hydroxy-3-nitrophenyl)acetate** into benzoxazole pharmacophores is a high-value workflow. The resulting benzoxazole-5-acetic acid motif is a bioisostere of indole-5-acetic acid (found in indomethacin) and is critical in designing:

- Antineoplastic Agents: Derivatives show potency against breast and colon cancer lines.[1][2][3]
- Heparanase Inhibitors: Used in anti-metastatic and anti-angiogenic therapies.
- Integrin Antagonists: The acetic acid side chain mimics the aspartic acid residue in RGD recognition sequences.

Pathway Visualization

The following diagram outlines the conversion logic from the nitro-ester precursor to the active benzoxazole scaffold.



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Figure 1: Synthetic logic flow for accessing benzoxazole scaffolds from the nitro-ester precursor.

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Chemical Profile & Handling

Property	Specification	Critical Note
IUPAC Name	Ethyl 2-(4-hydroxy-3-nitrophenyl)acetate	--
CAS Number	183380-81-6	Verify purity >97% by HPLC before use.
Molecular Weight	225.20 g/mol	--
Appearance	Yellow crystalline solid	Color intensity correlates with nitro conjugation.
Solubility	Soluble in EtOAc, EtOH, DMSO	Poor water solubility; requires organic co-solvent.
pKa (Phenol)	~7.2	More acidic than unsubstituted phenol due to o-NO_2.
Stability	Light sensitive	Store in amber vials at 2-8°C.

Experimental Protocols

Phase A: Chemoselective Reduction (Nitro to Aniline)

Objective: Reduce the nitro group to an amine without hydrolyzing the ethyl ester or over-reducing the aromatic ring.

Method: Catalytic Hydrogenation (Standard) or Iron-Mediated Reduction (Robust). Recommendation:Pd/C Hydrogenation is cleaner for pharmaceutical intermediates, but Fe/NH_4Cl is preferred if halogen substituents are present on the ring to avoid dehalogenation.

Protocol (H_2/Pd-C Method):

- Preparation: In a hydrogenation vessel, dissolve 10.0 g (44.4 mmol) of **Ethyl 2-(4-hydroxy-3-nitrophenyl)acetate** in 100 mL of Ethanol.
- Catalyst Addition: Under a nitrogen blanket, carefully add 1.0 g of 10% Pd/C (50% water wet). Caution: Dry Pd/C is pyrophoric.

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- Hydrogenation: Purge the vessel with H_2 gas (3 cycles). Stir vigorously under 30 psi (2 bar) of H_2 at room temperature for 4–6 hours.
- Monitoring: Monitor by TLC (System: Hexane/EtOAc 1:1). The yellow starting material (Rf ~0.6) will disappear, replaced by a fluorescent spot (Rf ~0.3, amine).
- Workup: Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with 50 mL Ethanol.
- Isolation: Concentrate the filtrate in vacuo to yield Ethyl 2-(3-amino-4-hydroxyphenyl)acetate as an off-white solid.
  - Yield Expectation: 92–96%.
  - Storage: Use immediately or store under Argon at -20°C (oxidation sensitive).

Phase B: Oxidative Cyclization to Benzoxazole

Objective: Condense the o-aminophenol intermediate with an aryl aldehyde to form the benzoxazole core. Innovation: Use Sodium Metabisulfite ($Na_2S_2O_5$) as a green oxidant, replacing toxic Lead Tetraacetate ($Pb(OAc)_4$).

Protocol:

- Reactants: To a round-bottom flask, add 1.0 equiv of Ethyl 2-(3-amino-4-hydroxyphenyl)acetate and 1.0 equiv of the desired Aryl Aldehyde (e.g., 4-chlorobenzaldehyde).
- Solvent & Oxidant: Add Ethanol/DMSO (10:1) as solvent, followed by 1.2 equiv of $Na_2S_2O_5$.
- Reflux: Heat the mixture to reflux (80°C) for 6–8 hours.
  - Mechanism:[4][5] The bisulfite facilitates the formation of the Schiff base and subsequent oxidative closure of the oxazole ring.
- Quench: Cool to room temperature and pour the mixture into ice-cold water (5x reaction volume).

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- Precipitation: The benzoxazole product typically precipitates.[3] Filter the solid.[3]
- Purification: Recrystallize from Ethanol or purify via Flash Chromatography (Hexane/EtOAc gradient).

Analytical Quality Control

Ensure the integrity of the intermediate and final product using the following parameters.

Table 1: HPLC Method Parameters

Parameter	Setting
Column	**C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5µm)**
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B to 95% B over 10 min
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (aromatic) and 210 nm (amide/ester)

| Retention Times | Nitro-Ester: ~6.2 min | Amino-Ester: ~3.5 min | Benzoxazole: ~7.8 min |

NMR Validation Criteria (^{1}H NMR, 400 MHz, DMSO-d_6):

- Nitro-Ester (Precursor): Look for the ABX pattern of the aromatic ring and the ethyl quartet (~4.1 ppm). The proton ortho to the nitro group will be deshielded (~7.8 ppm).
- Amino-Ester (Intermediate): Disappearance of the downfield nitro-adjacent proton. Appearance of broad -NH_2/-OH signals (4.5–9.0 ppm, exchangeable).
- Benzoxazole (Product): Absence of -NH_2 signals. Appearance of new aromatic protons from the aldehyde coupling partner.

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Safety & Troubleshooting

Process Safety

- Nitro Compounds: While this specific ester is stable, nitro-aromatics can be energetic. Avoid heating dry solids above 100°C.
- Hydrogenation: H_2 gas is flammable. Ensure proper grounding of vessels.
- Skin Sensitization: Both the nitro-precursor and the benzoxazole products are potential sensitizers. Handle with nitrile gloves and use a fume hood.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Incomplete Reduction	Catalyst poisoning (S or N impurities).	Wash catalyst with EtOH before use or increase loading to 10 wt%.
Ester Hydrolysis	Reaction medium too basic or wet.	Ensure solvents are anhydrous. Avoid strong bases during workup.
Low Cyclization Yield	Inefficient oxidation of Schiff base.	Switch oxidant to $PhI(OAc)_2$ (Hypervalent Iodine) in DCM at RT if bisulfite fails.
Product Discoloration	Oxidation of aminophenol intermediate.	Add 0.1% ascorbic acid during the workup of Phase A.

References

- Benzoxazole Synthesis & Bioactivity
  - Title: Synthesis, characterization and biological evaluation of some 2-arylbenzoxazole acetic acid derivatives as potential anticancer agents.[1]
  - Source: Indian Journal of Chemistry / CORE.
  - URL:[Link]

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- Heparanase Inhibition
  - Title: Furanyl-1,3-thiazol-2-yl and benzoxazol-5-yl acetic acid derivatives: novel classes of heparanase inhibitor.[6]
  - Source: Bioorganic & Medicinal Chemistry Letters (PubMed).[6]
  - URL:[Link]
- Precursor Characterization
  - Title: Ethyl 2-(2-hydroxy-5-nitrophenyl)acetate (Crystal Structure & Properties).[7]
  - Source: PMC / NIH.
  - URL:[Link]
- Chemical Supplier Data (CAS Verification)
  - Title: Ethyl (4-hydroxy-3-nitrophenyl)acetate - Product F517836.[8]
  - Source: Fluorochem.

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Sources

- 1. fileserver-az.core.ac.uk [fileserver-az.core.ac.uk]
- 2. Advances in the synthetic strategies of benzoxazoles using 2-aminophenol as a precursor: an up-to-date review - RSC Advances (RSC Publishing) DOI:10.1039/D3RA03871H [pubs.rsc.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. academic.oup.com [academic.oup.com]

- 5. Asymmetric synthesis of telcagepant, a CGRP receptor antagonist for the treatment of migraine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Furanyl-1,3-thiazol-2-yl and benzoxazol-5-yl acetic acid derivatives: novel classes of heparanase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Ethyl 2-(2-hydroxy-5-nitrophenyl)acetate - PMC [pmc.ncbi.nlm.nih.gov]
- 8. fluorochem.co.uk [fluorochem.co.uk]
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